

# An In-depth Technical Guide to 2-Methyltetrahydrofuran-2-carbonitrile: Synthesis and Properties

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## Compound of Interest

Compound Name: 2-Methyltetrahydrofuran-2-carbonitrile

Cat. No.: B057949

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## Abstract

This technical guide provides a comprehensive overview of **2-Methyltetrahydrofuran-2-carbonitrile**, a valuable heterocyclic building block in organic synthesis and pharmaceutical development. While a definitive discovery paper for this compound is not readily available in public literature, this document outlines a plausible initial synthesis based on established methodologies for analogous compounds. This guide details its physicochemical properties, a proposed synthesis route with a comprehensive experimental protocol, and critical safety information. The content is structured to be a practical resource for researchers and professionals in drug discovery and chemical synthesis, offering both theoretical and practical insights into this important chemical entity.

## Introduction

**2-Methyltetrahydrofuran-2-carbonitrile** (CAS No. 19679-75-5) is a functionalized derivative of 2-methyltetrahydrofuran (2-MeTHF), a well-established and bio-based green solvent.[1][2] The incorporation of a nitrile group at the 2-position introduces a versatile chemical handle, significantly expanding its utility as a synthetic intermediate.[3] The nitrile moiety can be readily converted into a variety of functional groups, including carboxylic acids, amides, and amines,

which are fundamental components of many active pharmaceutical ingredients (APIs). This makes **2-Methyltetrahydrofuran-2-carbonitrile** a molecule of significant interest in the design and synthesis of novel therapeutic agents and other complex organic molecules.

This guide will focus on the foundational aspects of this compound, including its key properties and a detailed examination of a likely initial synthetic pathway.

## Physicochemical Properties

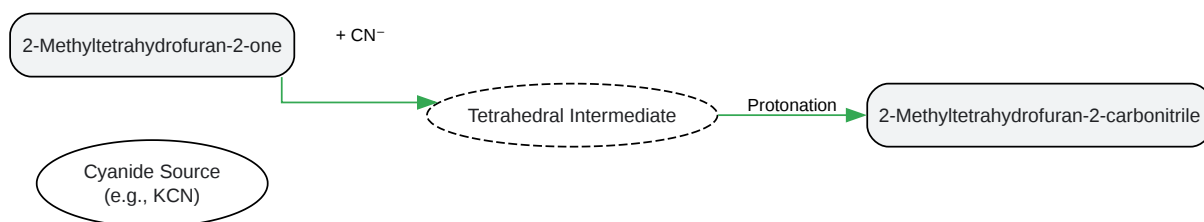
A summary of the known physicochemical properties of **2-Methyltetrahydrofuran-2-carbonitrile** is presented in the table below. This data has been compiled from various chemical databases and supplier information.

Property	Value	Reference
CAS Number	19679-75-5	[3]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO	[3][4]
Molecular Weight	111.14 g/mol	[3][4]
Appearance	Not specified (likely a liquid)	
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Not specified	
Stereochemistry	Racemic	[4]

## Initial Synthesis

While the exact initial discovery and synthesis of **2-Methyltetrahydrofuran-2-carbonitrile** are not well-documented in readily accessible literature, a plausible and established method for its preparation is through the nucleophilic addition of a cyanide source to a suitable precursor. A likely route involves the reaction of 2-methyltetrahydrofuran-2-one ( $\alpha$ -methyl- $\gamma$ -butyrolactone) with a cyanide-forming reagent, analogous to the formation of cyanohydrins from ketones.

This proposed synthesis provides a straightforward and logical pathway to the target molecule, utilizing readily available starting materials.



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Proposed synthesis of **2-Methyltetrahydrofuran-2-carbonitrile**.

## Experimental Protocols

The following is a detailed, hypothetical experimental protocol for the synthesis of **2-Methyltetrahydrofuran-2-carbonitrile**, adapted from general procedures for cyanohydrin formation.

### Synthesis of 2-Methyltetrahydrofuran-2-carbonitrile

Materials:

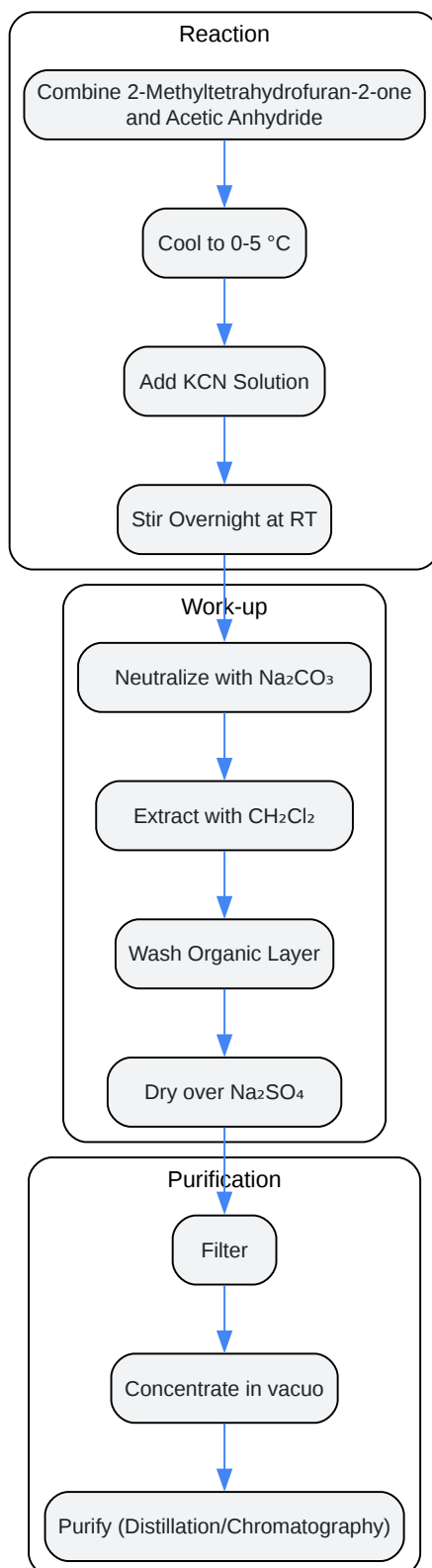
- 2-Methyltetrahydrofuran-2-one
- Potassium cyanide (KCN)
- Acetic anhydride
- Deionized water
- Methylene chloride
- Saturated sodium carbonate solution
- Ice bath

- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine 2-methyltetrahydrofuran-2-one and acetic anhydride.
- Cooling: Place the flask in an ice bath and cool the mixture to 0-5 °C with constant stirring.
- Addition of Cyanide: Slowly add a solution of potassium cyanide in deionized water dropwise to the cooled mixture. Maintain the temperature below 10 °C during the addition.
- Reaction: Allow the mixture to stir overnight at room temperature.
- Work-up:
  - Carefully neutralize the reaction mixture by adding a saturated sodium carbonate solution until the solution is basic (test with litmus paper).
  - Transfer the mixture to a separatory funnel and extract the product with methylene chloride.
  - Separate the organic layer and wash it with deionized water.
  - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

- Further purification can be achieved by vacuum distillation or column chromatography.



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Experimental workflow for the synthesis of **2-Methyltetrahydrofuran-2-carbonitrile**.

## Safety Information

Due to the limited availability of specific safety data for **2-Methyltetrahydrofuran-2-carbonitrile**, a cautious approach based on the hazards of related compounds, such as cyanohydrins and aliphatic nitriles, is imperative.

### Potential Hazards:

- **Toxicity:** Aliphatic nitriles can be toxic if ingested, inhaled, or absorbed through the skin.<sup>[5]</sup> The primary mechanism of toxicity for many nitriles is the metabolic release of cyanide, which can inhibit cellular respiration.<sup>[5]</sup>
- **Cyanohydrin Instability:** Cyanohydrins can be unstable and may decompose to release highly toxic hydrogen cyanide gas, especially in the presence of bases or moisture.<sup>[6]</sup>
- **Irritation:** The compound may be an irritant to the eyes, skin, and respiratory system.<sup>[7]</sup>

### Handling Precautions:

- **Engineering Controls:** All manipulations should be performed in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):**
  - **Gloves:** Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.<sup>[8]</sup> It is important to note that some solvents can degrade nitrile gloves.<sup>[8]</sup>
  - **Eye Protection:** Safety glasses or goggles are mandatory.
  - **Lab Coat:** A flame-resistant lab coat should be worn.
- **Emergency Procedures:**
  - Have an emergency plan in place for cyanide exposure.
  - Ensure access to a safety shower and eyewash station.
  - In case of exposure, seek immediate medical attention.

## Conclusion

**2-Methyltetrahydrofuran-2-carbonitrile** is a promising heterocyclic compound with significant potential as a building block in medicinal chemistry and organic synthesis. While its initial discovery is not clearly documented, its synthesis can be reliably achieved through established chemical transformations. This guide provides a foundational understanding of its properties, a practical synthetic protocol, and essential safety considerations to enable further research and application of this valuable molecule. As with any chemical synthesis, all procedures should be carried out with strict adherence to safety protocols by trained personnel.

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